

# Tribufos: A Comprehensive Technical Guide to its Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tribufos

Cat. No.: B1683236

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tribufos**, a colorless to pale yellow liquid with a characteristic skunk-like or mercaptan-like odor, is an organophosphate compound primarily used as a defoliant for cotton plants to facilitate mechanical harvesting.<sup>[1]</sup> Its systematic name is S,S,S-Tributyl phosphorotrithioate. This technical guide provides an in-depth overview of the chemical and physical properties of **Tribufos**, its molecular structure, and relevant experimental methodologies for its analysis.

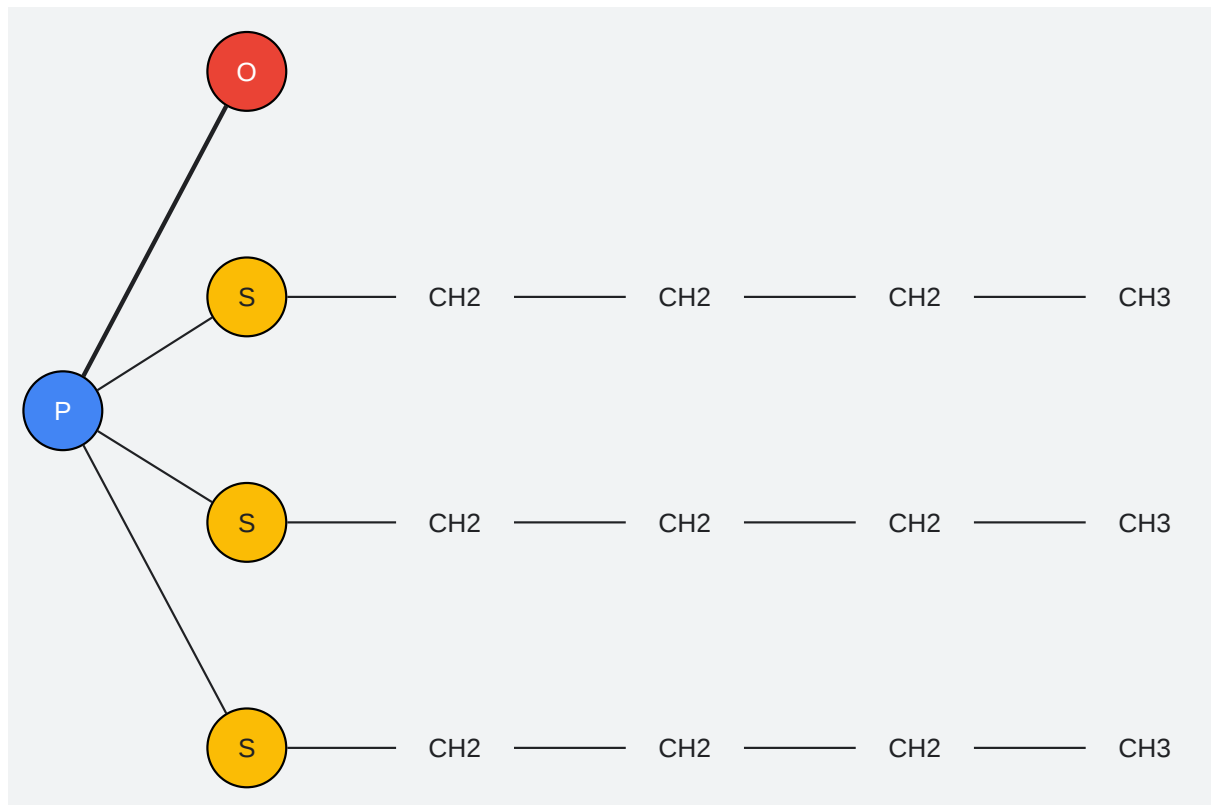
## Chemical and Physical Properties

The following table summarizes the key quantitative chemical and physical properties of **Tribufos**.

Property	Value	Reference(s)
Molecular Formula	C <sub>12</sub> H <sub>27</sub> OPS <sub>3</sub>	[1]
Molecular Weight	314.5 g/mol	[1]
CAS Number	78-48-8	[1]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Skunk-like or mercaptan-like	[1]
Melting Point	< -25 °C	[1]
Boiling Point	150 °C at 0.3 mmHg	[3]
Density	1.057 g/cm <sup>3</sup> at 20 °C	[1]
Vapor Pressure	1.7 x 10 <sup>-6</sup> mm Hg at 20 °C	[4]
Water Solubility	2.3 mg/L at 20 °C	[2]
Solubility in Organic Solvents	Soluble in aliphatic, aromatic, and chlorinated hydrocarbons and alcohols.[2] Miscible with dichloromethane, n-hexane, 2-propanol, and toluene.[1]	[1][2]
Log Kow (Octanol-Water Partition Coefficient)	5.7	[1]
Henry's Law Constant	2.94 x 10 <sup>-7</sup> atm·m <sup>3</sup> /mol at 25 °C	[1]

## Chemical Structure

The chemical structure of **Tribufos** consists of a central phosphorus atom double-bonded to an oxygen atom and single-bonded to three thiabutyl groups.



[Click to download full resolution via product page](#)

Caption: 2D Chemical Structure of **Tribufos** (S,S,S-Tributyl phosphorotrithioate).

## Experimental Protocols

Detailed experimental protocols for the determination of the chemical and physical properties of **Tribufos** are crucial for regulatory and research purposes. Below are generalized methodologies based on standard analytical techniques.

### Determination of Tribufos Concentration by Gas Chromatography-Mass Spectrometry (GC-MS)

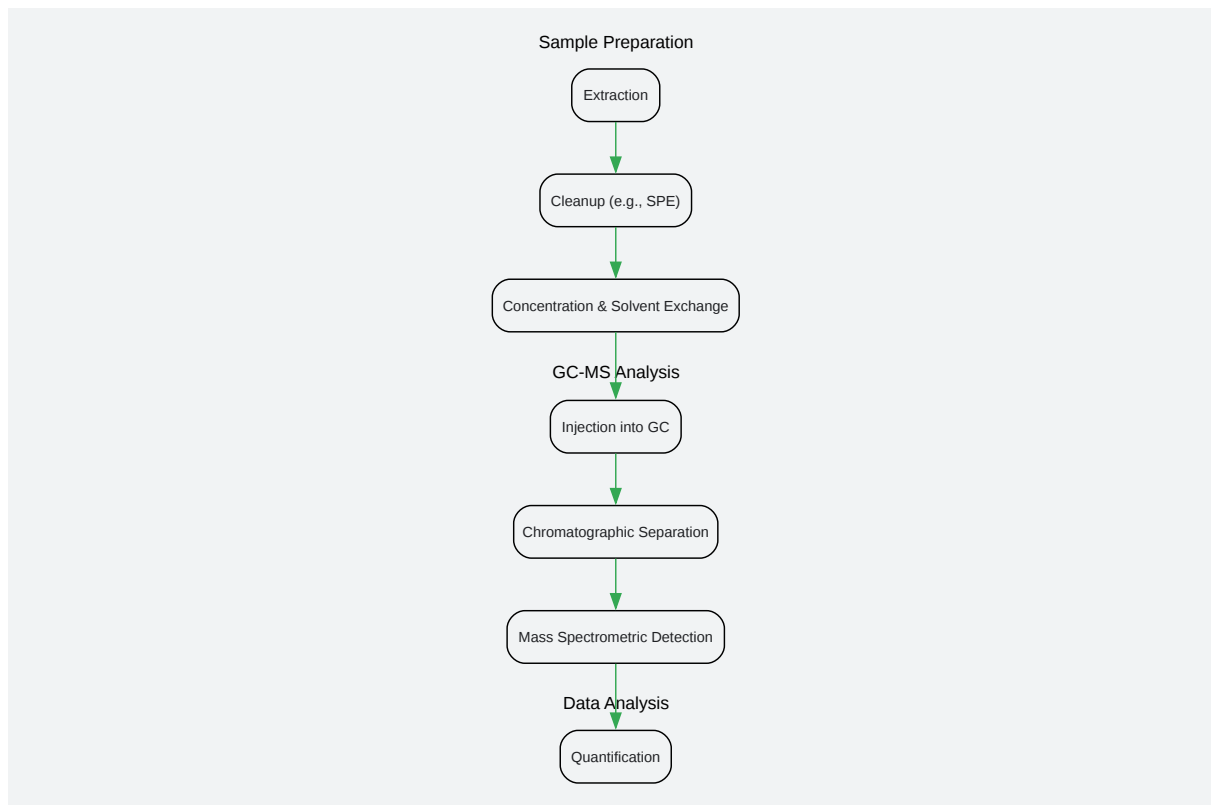
This method is suitable for the quantitative analysis of **Tribufos** in various matrices, such as environmental samples or biological tissues.

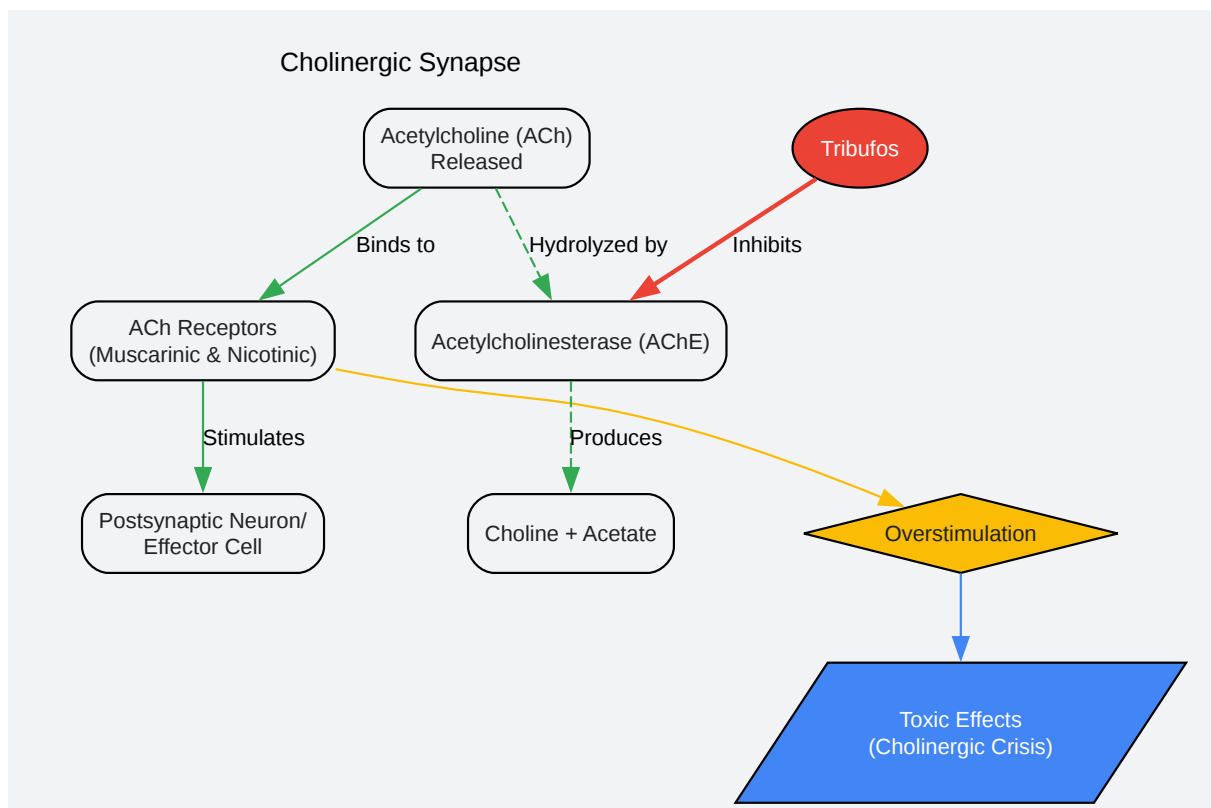
## 1. Sample Preparation:

- **Extraction:** The extraction solvent will depend on the matrix. For water samples, liquid-liquid extraction with a nonpolar solvent like dichloromethane or hexane is common. For solid samples (e.g., soil, tissue), techniques like Soxhlet extraction or pressurized liquid extraction with an appropriate solvent mixture (e.g., acetone/hexane) can be used.
- **Cleanup:** The crude extract may require cleanup to remove interfering substances. This can be achieved using solid-phase extraction (SPE) with cartridges packed with materials like silica gel or Florisil.
- **Concentration and Solvent Exchange:** The cleaned-up extract is typically concentrated under a gentle stream of nitrogen and the solvent is exchanged to one suitable for GC-MS analysis (e.g., hexane or isooctane).

## 2. GC-MS Analysis:

- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer is used.
- **Column:** A nonpolar capillary column, such as a DB-5ms or HP-5ms, is typically employed.
- **Injector:** A split/splitless injector is commonly used. For trace analysis, a large volume injection technique may be employed.
- **Oven Temperature Program:** A temperature gradient is used to separate the components of the sample. A typical program might start at a low temperature (e.g., 60°C), ramp up to a high temperature (e.g., 300°C), and hold for a few minutes.
- **Mass Spectrometer:** The mass spectrometer is operated in either full scan mode for qualitative analysis or selected ion monitoring (SIM) mode for quantitative analysis, which offers higher sensitivity and selectivity.
- **Quantification:** A calibration curve is generated using standard solutions of **Tribufos** of known concentrations. The concentration of **Tribufos** in the sample is determined by comparing its peak area to the calibration curve.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [researchgate.net](#) [researchgate.net]
- 2. [benchchem.com](#) [benchchem.com]
- 3. [researchgate.net](#) [researchgate.net]
- 4. [rfppl.co.in](#) [rfppl.co.in]

- To cite this document: BenchChem. [Tribufos: A Comprehensive Technical Guide to its Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683236#tribufos-chemical-properties-and-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)